

Essential Safety and Logistics for Handling Calcium 2-hydroxy-4-(methylthio)butanoate

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Compound of Interest

Compound Name: Calcium 2-hydroxy-4-(methylthio)butanoate

Cat. No.: B7802768

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For laboratory professionals engaged in research and development, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety protocols and logistical information for **Calcium 2-hydroxy-4-(methylthio)butanoate**, a compound utilized in various scientific applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

Personal Protective Equipment (PPE)

When handling **Calcium 2-hydroxy-4-(methylthio)butanoate**, appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Rationale
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[1][2][3]	Protects against dust particles and potential splashes.
Skin Protection	Gloves	Chemically resistant and impervious gloves.[3][4][5]	Prevents direct skin contact with the chemical.
Lab Coat/Clothing	Fire/flamm resistant and impervious clothing.[2][3]	Provides a barrier against spills and contamination.	
Respiratory Protection	Dust Mask/Respirator	Type N95 (US) or type P1 (EN 143) for nuisance levels of dust.[1] A full-face respirator may be necessary if exposure limits are exceeded or irritation occurs.[2]	Minimizes inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

Safe handling of **Calcium 2-hydroxy-4-(methylthio)butanoate** requires a systematic approach to minimize risks.

- Preparation:
 - Ensure you are in a well-ventilated area or using a fume hood.[1][3][4]
 - Confirm that a safety shower and eyewash station are readily accessible.[5]
 - Don all required personal protective equipment as outlined in the table above.
- Handling:

- Limit all unnecessary personal contact with the chemical.[4]
- Avoid the formation of dust during handling.[1][3]
- Use non-sparking tools to prevent ignition sources.[3]
- Keep the container tightly closed when not in use.[1][6]
- In Case of a Spill:
 - Clean up all spills immediately.[4]
 - For dry spills, use dry clean-up procedures and avoid generating dust.[4]
 - Sweep or shovel the material into a suitable, closed container for disposal.[1]
 - Ventilate the affected area.[5]
- First Aid:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[1][7][8]
 - In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][7] Remove contaminated clothing.[5][7]
 - In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[6][7][8]
 - If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[1][3][8]
 - In all cases of exposure, seek medical attention if irritation or discomfort persists.[4][7]

Disposal Plan

Proper disposal of **Calcium 2-hydroxy-4-(methylthio)butanoate** is crucial to prevent environmental contamination and comply with regulations.

- **Unused Product:** Offer surplus and non-recyclable solutions to a licensed disposal company.
[1] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration.[3]
- **Contaminated Packaging:** Dispose of as unused product.[1]
- **General Guidance:** Consult local, regional, or national waste management authorities for specific disposal regulations.[4][6] Do not let the chemical enter drains, sewers, or water courses.[3][4]

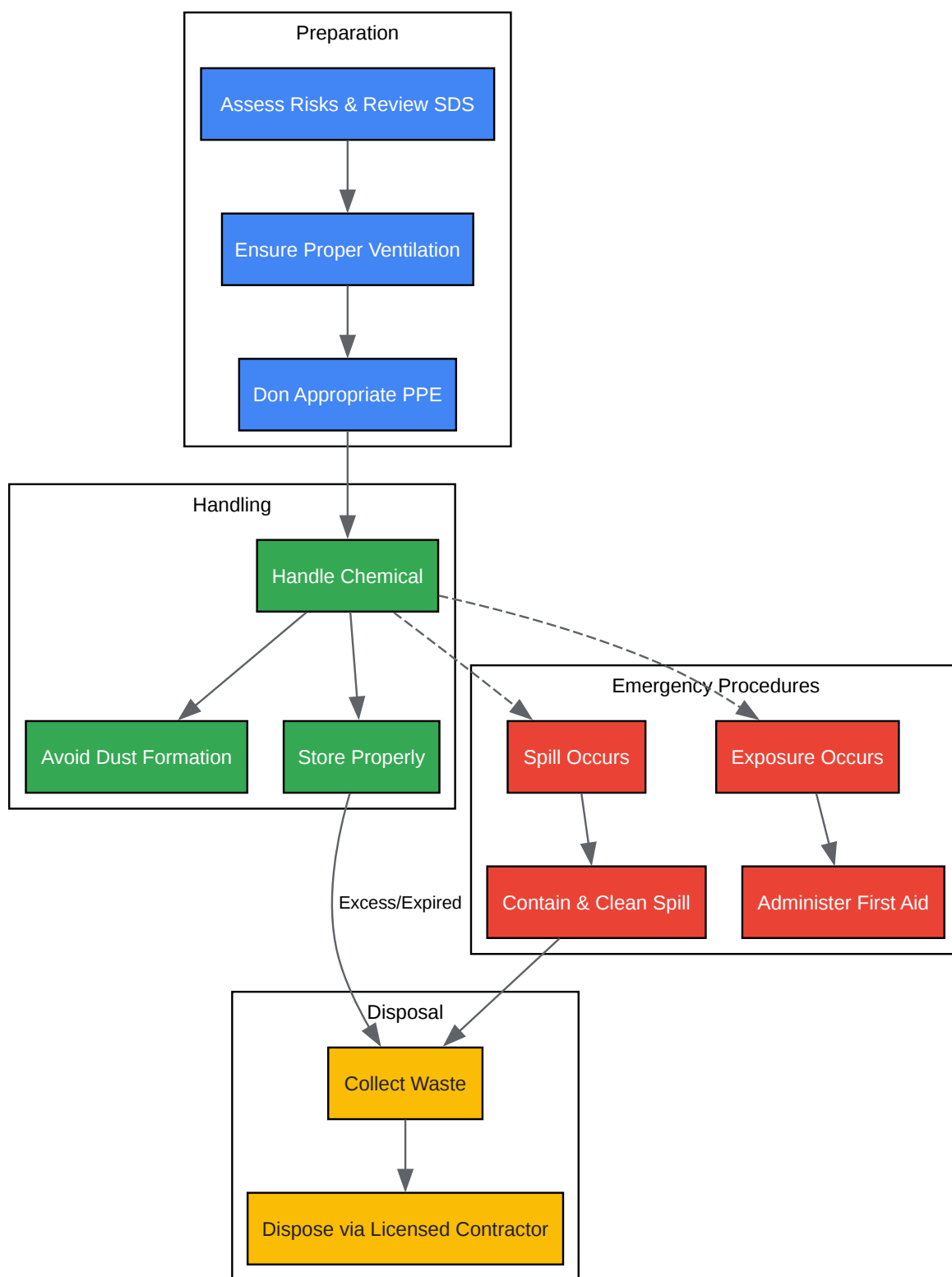
Quantitative Data Summary

The following table provides a summary of key quantitative data for **Calcium 2-hydroxy-4-(methylthio)butanoate**.

Property	Value	Source
Molecular Formula	C10H18CaO6S2	PubChem
Molecular Weight	338.45 g/mol	ChemicalBook[3]
CAS Number	4857-44-7	ChemicalBook[1]
Acute Toxicity (Oral LD50, Rat)	12,870 mg/kg	ChemicalBook[1]

Experimental Workflow: Safe Handling and Disposal

The following diagram illustrates the logical flow for the safe handling and disposal of **Calcium 2-hydroxy-4-(methylthio)butanoate**.



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Caption: Workflow for safe handling and disposal of **Calcium 2-hydroxy-4-(methylthio)butanoate**.

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